

An In-depth Technical Safety Guide on 1-Iodo-4-(methylsulfonyl)benzene

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Compound of Interest

Compound Name: **1-Iodo-4-(methylsulfonyl)benzene**

Cat. No.: **B1587830**

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

1-Iodo-4-(methylsulfonyl)benzene is a compound of significant interest in synthetic chemistry and drug development. However, a comprehensive and officially validated Safety Data Sheet (SDS) for this specific molecule is not readily available. This guide has been meticulously compiled to provide an in-depth safety profile by synthesizing available data for the compound and leveraging established safety information for structurally analogous molecules. The primary objective is to equip researchers and laboratory personnel with the necessary knowledge to handle this chemical with the utmost care, ensuring personal safety and procedural integrity. The information herein is grounded in a precautionary approach, emphasizing that in the absence of complete data, a conservative assessment of risk is paramount.

Chemical Identification and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is fundamental to its safe handling and use in experimental settings.

Table 1: Chemical Identification

Identifier	Value	Source
Chemical Name	1-Iodo-4-(methylsulfonyl)benzene	[1]
CAS Number	64984-08-3	[2]
Molecular Formula	C ₇ H ₇ IO ₂ S	[1]
Molecular Weight	282.10 g/mol	[1]
SMILES	CS(=O)(=O)C1=CC=C(C=C1)I	[1]
InChIKey	MPWOAZOKZVMNFK-UHFFFAOYSA-N	[1]

Table 2: Physicochemical Properties

Property	Value	Source & Notes
Physical State	Solid (presumed based on melting point)	Inferred
Melting Point	146.1-148 °C (for a related isomer)	[3]
Boiling Point	305.6 ± 44.0 °C (Predicted)	[3]
Solubility	Data not available	It is advisable to assume low aqueous solubility and good solubility in common organic solvents.
Density	Data not available	-
Vapor Pressure	Data not available	-

Hazard Identification and GHS Classification (Inferred)

While a specific Globally Harmonized System (GHS) classification for **1-Iodo-4-(methylsulfonyl)benzene** is not published, an inferred classification can be constructed based on the known hazards of structurally related compounds, such as iodobenzene and other substituted benzene derivatives. This approach provides a conservative and responsible framework for risk assessment.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Inferred GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[4\]](#)[\[7\]](#)
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.[\[4\]](#)[\[6\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.[\[4\]](#)[\[6\]](#)
- Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation (Category 3), H335: May cause respiratory irritation.[\[4\]](#)
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 2), H411: Toxic to aquatic life with long lasting effects.[\[5\]](#)

Hazard Pictograms (Inferred):

Signal Word (Inferred): Warning

Precautionary Statements (Inferred):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[6\]](#)
- P264: Wash skin thoroughly after handling.[\[7\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[7\]](#)
- P273: Avoid release to the environment.[\[7\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[8\]](#)

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Toxicological Profile (Inferred)

Direct toxicological data for **1-Iodo-4-(methylsulfonyl)benzene** is not available. The following assessment is based on the profiles of similar compounds and represents a precautionary overview. It is crucial to handle this compound as if it possesses these potential toxicological effects until specific data becomes available.

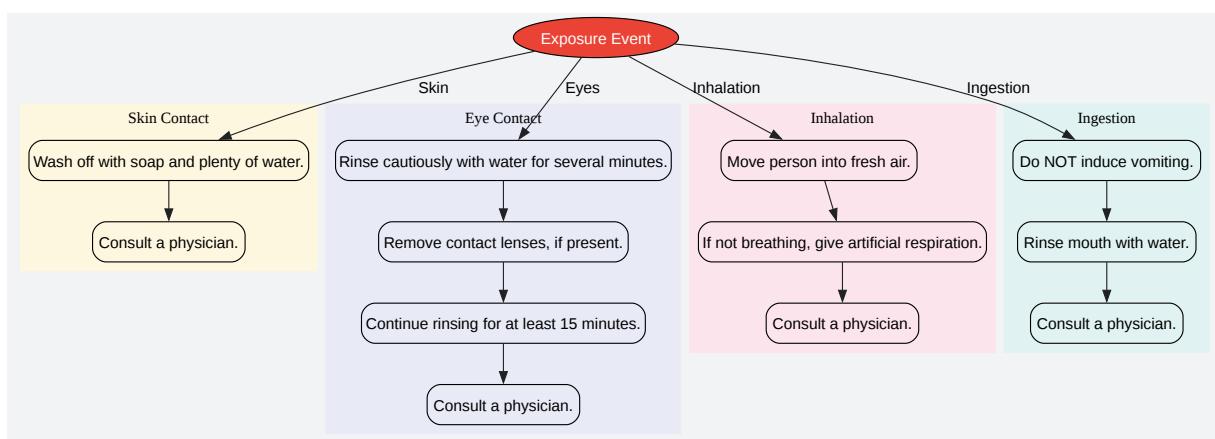
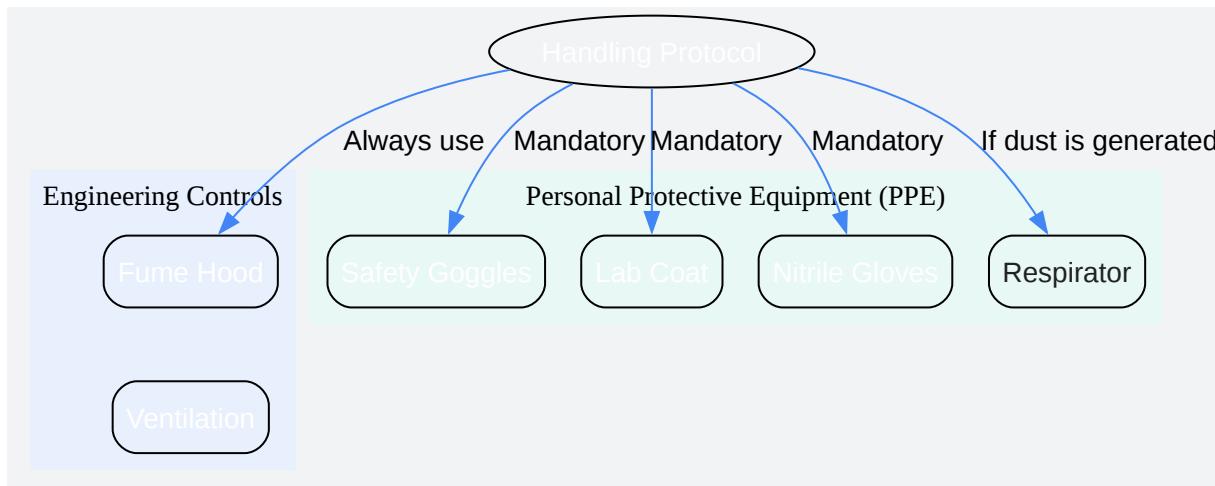
- Acute Effects: Harmful if ingested, causing potential gastrointestinal distress.[4] Direct contact is likely to cause skin and severe eye irritation.[4][6] Inhalation of dust may lead to respiratory tract irritation.[4]
- Chronic Effects: The long-term effects of exposure have not been investigated. For related iodinated aromatic compounds, there is a potential for long-term adverse effects on aquatic environments.[5]
- Carcinogenicity and Mutagenicity: There is no data to suggest that this compound is carcinogenic or mutagenic. No components are listed by IARC, ACGIH, or NTP as carcinogens.[4][7]

Safe Handling and Storage Protocols

Adherence to rigorous safe handling and storage protocols is essential to minimize exposure and maintain the chemical's integrity.

Engineering Controls and Personal Protective Equipment (PPE)

The following diagram outlines the necessary engineering controls and PPE for handling **1-Iodo-4-(methylsulfonyl)benzene**.



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